

Essential Guide to Handling 2-Chlorostyrene: Safety and Disposal Protocols

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Compound of Interest

Compound Name: 2-Chlorostyrene

Cat. No.: B146407

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chlorostyrene** (CAS No. 2039-87-4). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance. **2-Chlorostyrene** is a flammable, irritating, and potentially carcinogenic compound that requires careful management.

Hazard Summary & Physical Properties

Understanding the inherent risks and physical characteristics of **2-Chlorostyrene** is the first step toward safe handling.

Hazard Classification	Description
Flammability	Flammable liquid and vapor. Vapors are heavier than air and may travel to an ignition source and flash back.[1][2] Above 58°C, explosive vapor/air mixtures may form.[3]
Health Hazards	Causes skin and serious eye irritation.[4] May cause respiratory tract irritation.[1] Harmful if inhaled. Suspected of causing cancer.
Reactivity Hazards	May form explosive peroxides under certain conditions.[3] Can polymerize when exposed to acids or bases, which may generate fire or explosion hazards.[3]
Environmental Hazards	Harmful to aquatic life with long-lasting effects. [5]
Combustion Byproducts	On combustion, forms toxic and irritating gases such as hydrogen chloride and phosgene.[3]

Property	Value
Appearance	Clear yellow liquid.[4]
CAS Number	2039-87-4.[3][6]
Molecular Formula	C ₈ H ₇ Cl.[6]
Boiling Point	189 °C / 372.2 °F.[2]
Melting Point	-63.1 °C / -81.6 °F.[2]
Flash Point	58 - 59 °C / 136.4 - 138.2 °F (closed cup).[2]
Density	1.08 g/mL at 25 °C.
Vapor Density	4.7 (Air = 1.0).
NIOSH REL (TWA)	50 ppm (285 mg/m ³).[1]
NIOSH REL (STEL)	75 ppm (428 mg/m ³).[1]

Operational Plan: From Handling to Storage

A systematic approach is crucial when working with **2-Chlorostyrene**. This section provides procedural guidance for safe laboratory operations.

Engineering Controls & Work Practices

- Ventilation: Always handle **2-Chlorostyrene** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1][3]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [1][2] Use only non-sparking tools and explosion-proof electrical equipment.[1][2]
- Hygiene: Do not eat, drink, or smoke in areas where **2-Chlorostyrene** is handled.[3] Wash hands and any exposed skin thoroughly after handling.[1][4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chlorostyrene**.

Body Area	PPE Specification
Eye & Face Protection	Wear appropriate chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166. ^{[1][2]} A face shield may also be required.
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. ^{[1][2]} Contaminated work clothing should be removed and replaced immediately. ^[6]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator if ventilation is inadequate or exposure limits are exceeded. ^[1] A filter respirator for organic gases and vapors is recommended. ^[3]

Handling & Storage Protocol

- Handling: Ground and bond containers when transferring material to prevent static discharge.^{[1][2]} Avoid breathing vapors or mists.^[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^{[1][2]} Recommended storage is under refrigeration at 2-8°C.^[1] Protect containers from direct sunlight and light exposure.^{[1][2][7]}
- Stabilization: **2-Chlorostyrene** is often supplied with a stabilizer (e.g., hydroquinone) to prevent polymerization. Store only if stabilized.^[3]
- Incompatibilities: Keep away from incompatible materials such as acids, bases, and halogens.^{[2][7]}

Emergency & Disposal Plan

Immediate and appropriate action during an emergency is critical. Follow these procedures for exposures, spills, and waste disposal.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the individual from the exposure area to fresh air immediately.[1][2] If breathing is difficult, administer oxygen. Seek medical attention.[1] Do not use mouth-to-mouth resuscitation.[1]
Skin Contact	Immediately remove all contaminated clothing and shoes. Flush the affected skin with plenty of soap and water for at least 15 minutes.[1][2] Seek medical attention.[1]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if it is safe to do so. Seek medical attention.[1][3]
Ingestion	Rinse the mouth with water. If the person is conscious and alert, have them drink 2-4 cups of milk or water.[1] Seek medical attention.

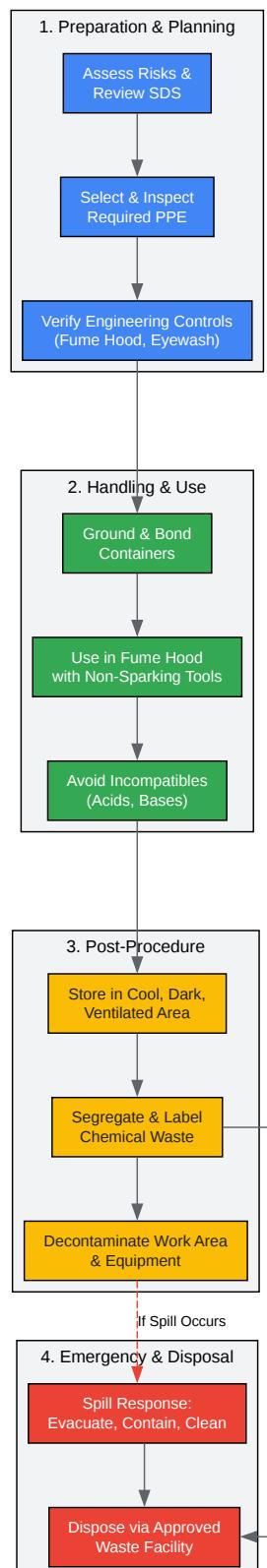
Spill & Leak Cleanup

- Evacuate & Secure: Immediately evacuate the area and remove all sources of ignition.[1][3]
- Ventilate: Ensure the area is well-ventilated.[1][3]
- Contain Spill: Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as dry sand or earth.[1][3]
- Collect Waste: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for chemical waste.[1][2]
- Prevent Contamination: Avoid runoff into storm sewers and ditches that lead to waterways.[1]

Waste Disposal

- Regulations: Dispose of **2-Chlorostyrene** waste and contaminated materials at an approved waste disposal plant.[2][5] All disposal practices must be in accordance with local, state, and federal regulations.
- Consultation: Before implementing land disposal, consult with environmental regulatory agencies for guidance on acceptable practices.[6]

Workflow for Safe Handling of 2-Chlorostyrene

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